

# 4,5-Difluoro-2-methoxyaniline molecular weight and formula

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## Compound of Interest

Compound Name: 4,5-Difluoro-2-methoxyaniline

Cat. No.: B1319555

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## Technical Data Sheet: 4,5-Difluoro-2-methoxyaniline

Audience: Researchers, scientists, and drug development professionals.

Introduction:

**4,5-Difluoro-2-methoxyaniline** is a fluorinated aromatic amine that serves as a key building block in the synthesis of complex organic molecules. Its structure, which incorporates a difluoro substitution pattern on the benzene ring along with methoxy and amine functional groups, makes it a valuable intermediate in the pharmaceutical and agrochemical industries.<sup>[1]</sup> The presence of fluorine atoms can significantly influence the pharmacokinetic and physicochemical properties of a molecule, such as metabolic stability, lipophilicity, and binding affinity.

This document provides the core physicochemical properties of **4,5-Difluoro-2-methoxyaniline**.

Physicochemical Properties:

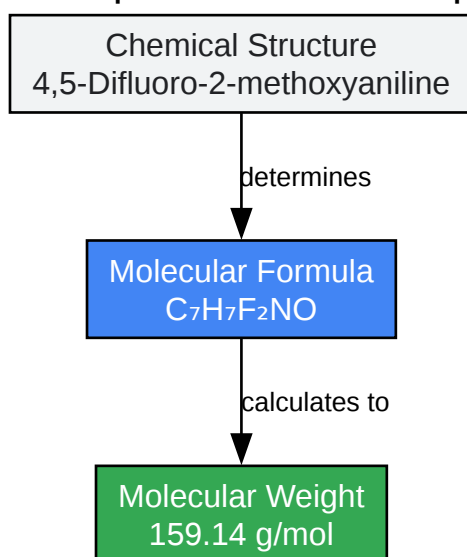
The fundamental molecular formula and weight are essential for stoichiometric calculations in synthesis and for characterization.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> F <sub>2</sub> NO	[1][2]
Molecular Weight	159.14 g/mol	[2]
Alternate Molecular Weight	159.1334 g/mol	[1]

### Logical Relationship of Properties

The diagram below illustrates the direct relationship between the chemical structure and its derived properties, the molecular formula and weight.

### Relationship of Chemical Properties



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Caption: Derivation of molecular formula and weight from the chemical structure.

### Applications in Research and Development:

**4,5-Difluoro-2-methoxyaniline** is primarily utilized as an intermediate in organic synthesis.[1] Its unique substitution pattern is leveraged by medicinal chemists and process chemists to create novel molecules with specific biological activities or material properties. It is particularly employed in the development of drugs targeting a variety of diseases, including cancer and

central nervous system disorders, as well as in the creation of advanced agrochemicals like pesticides and herbicides.[1]

Note: The request for detailed experimental protocols and signaling pathways is not applicable to the fundamental properties of a chemical intermediate like **4,5-Difluoro-2-methoxyaniline**. Such information would be relevant to a specific biological study or a complex synthesis process involving this compound, rather than the compound itself.

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## References

- 1. 4,5-Difluoro-2-methoxyaniline [myskinrecipes.com]
- 2. 4,5-difluoro-2-methoxyaniline [stenutz.eu]
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